

The Core Chemistry: A Michael Addition Reaction

Author: BenchChem Technical Support Team. **Date:** December 2025

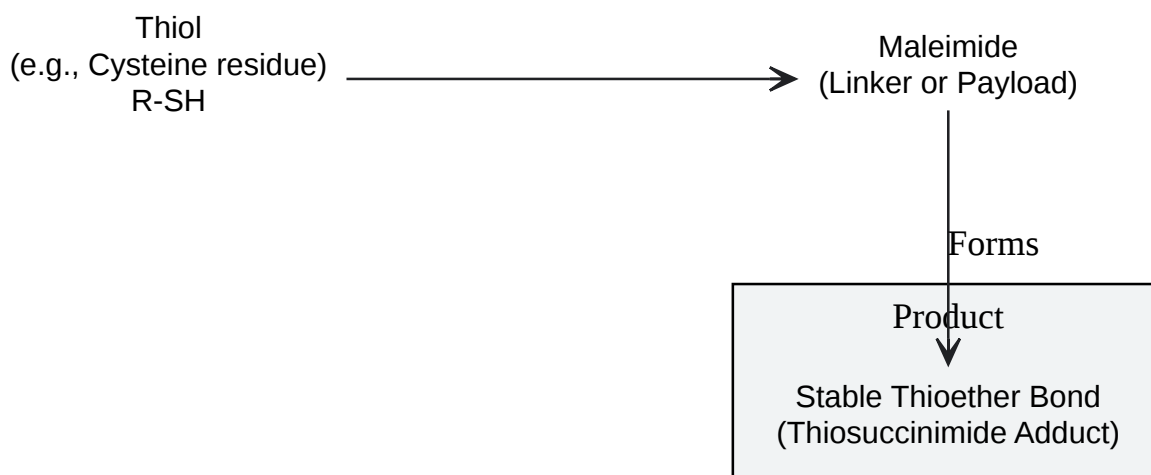
Compound of Interest

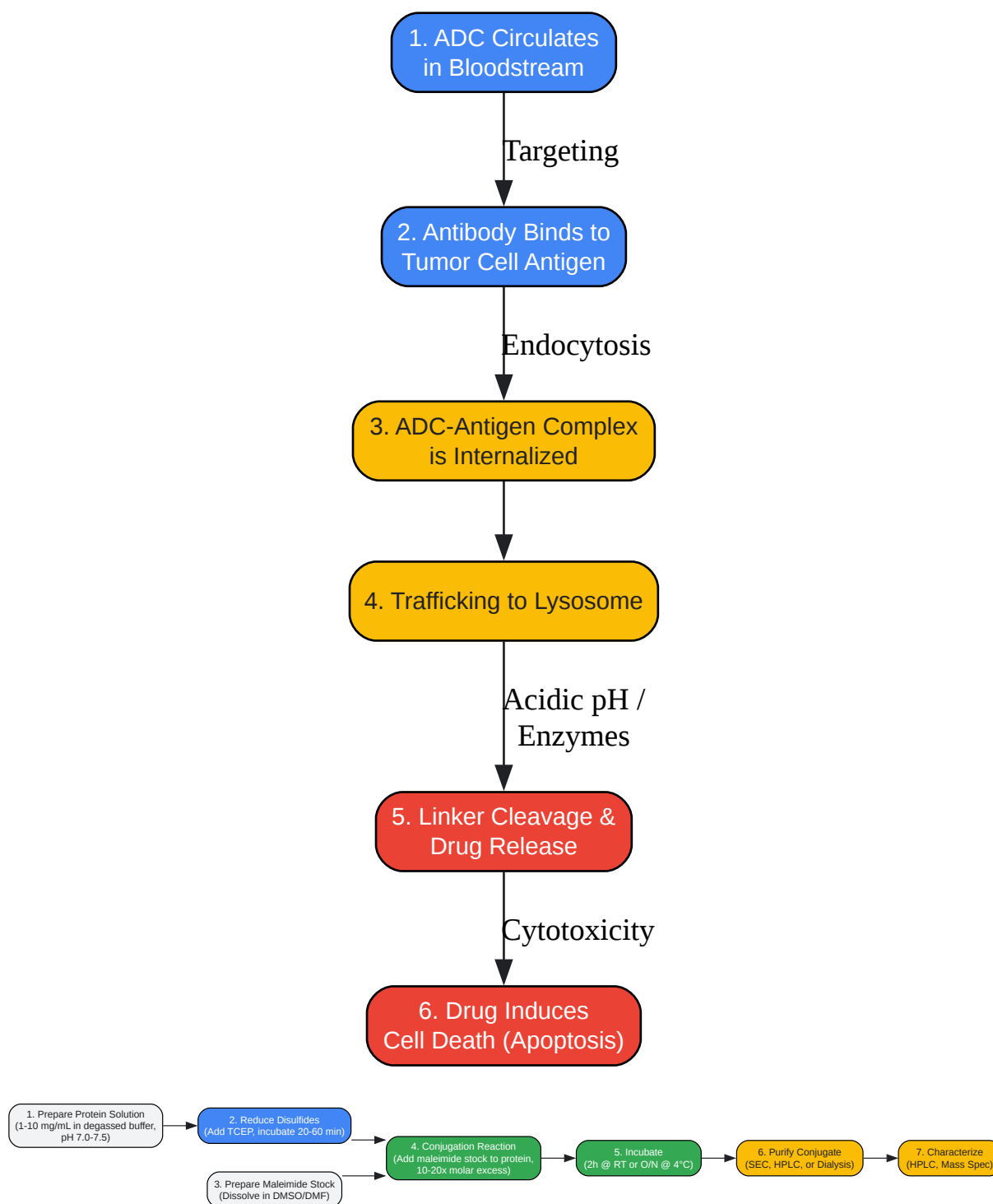
Compound Name: *Mal-amido-PEG5-acid*

Cat. No.: *B11928784*

[Get Quote](#)

The reaction between a maleimide and a thiol proceeds through a Michael addition mechanism.^{[1][3]} In this process, a nucleophilic thiol, typically from a cysteine residue in a protein, attacks one of the carbon atoms of the electron-deficient carbon-carbon double bond within the maleimide ring.^[1] This reaction results in the formation of a stable, covalent thioether bond (specifically, a thiosuccinimide linkage). The reaction is highly chemoselective for thiols, especially within a pH range of 6.5 to 7.5, making it ideal for the specific modification of biomolecules.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Mastering Maleimide Reactions in Bioconjugation: Your Ultimate Hands-On Guide | AxisPharm [axispharm.com]
- 3. bachem.com [bachem.com]
- To cite this document: BenchChem. [The Core Chemistry: A Michael Addition Reaction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928784#understanding-maleimide-thiol-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com